

Navigating the Safety Profile of Tetrabutylammonium Cyanate: A Technical Guide

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Compound of Interest

Compound Name: Tetrabutylammonium cyanate

Cat. No.: B1599153

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth review of the Safety Data Sheet (SDS) for **tetrabutylammonium cyanate** (CAS No. 39139-87-2). It is imperative to distinguish this compound from the highly toxic tetrabutylammonium cyanide (CAS No. 10442-39-4), as their safety profiles differ significantly. This document focuses exclusively on **tetrabutylammonium cyanate**, summarizing its known hazards, handling procedures, and protective measures to ensure safe laboratory practices.

Core Safety and Physical Data

The following tables summarize the essential quantitative data available for **tetrabutylammonium cyanate**. It is noteworthy that while one supplier classifies the compound with specific health hazards, another indicates it is not classified and has no established occupational exposure limits, suggesting that the toxicological properties have not been fully investigated.^{[1][2][3]}

Identifier	Value
Chemical Name	Tetrabutylammonium cyanate
CAS Number	39139-87-2
Molecular Formula	C ₁₆ H ₃₆ N•CNO
Molecular Weight	284.48 g/mol
Storage and Handling	Specification
Storage Temperature	2-8°C[2]
Storage Conditions	Keep containers tightly closed in a dry, cool, and well-ventilated place. Desiccate at 4°C.[1]
Form	Crystals[2]

Hazard Identification and Classification

According to information from one supplier, **tetrabutylammonium cyanate** is classified as a hazardous substance.[2] However, another supplier states the material is "Not classified".[1] Users should handle the substance with caution, adhering to the more conservative safety warnings until a harmonized classification is established.

The GHS classification from the hazardous designation is as follows:

- Pictogram: GHS08 (Health Hazard)[2]
- Signal Word: Danger[2]
- Hazard Statements:
 - H317: May cause an allergic skin reaction.[2]
 - H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2]
- Precautionary Statements:

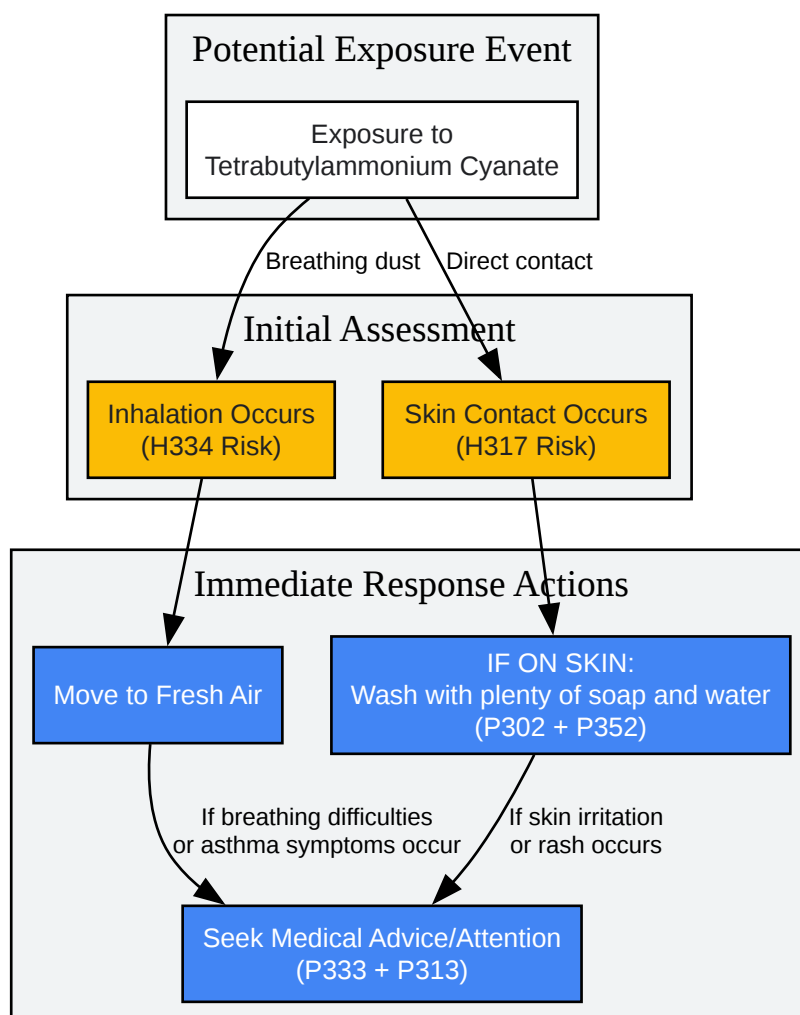
- P261: Avoid breathing dust.[2]
- P272: Contaminated work clothing should not be allowed out of the workplace.[2]
- P280: Wear protective gloves.[2]
- P284: Wear respiratory protection.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[2]

Experimental Protocols

The Safety Data Sheets and technical documents reviewed do not contain detailed experimental protocols for the cited toxicological endpoints (e.g., skin and respiratory sensitization). SDSs typically provide a summary of hazards and do not include the full methodologies of the underlying studies. Researchers requiring this level of detail would need to consult specific toxicological literature for this compound, which is not available in the provided search results.

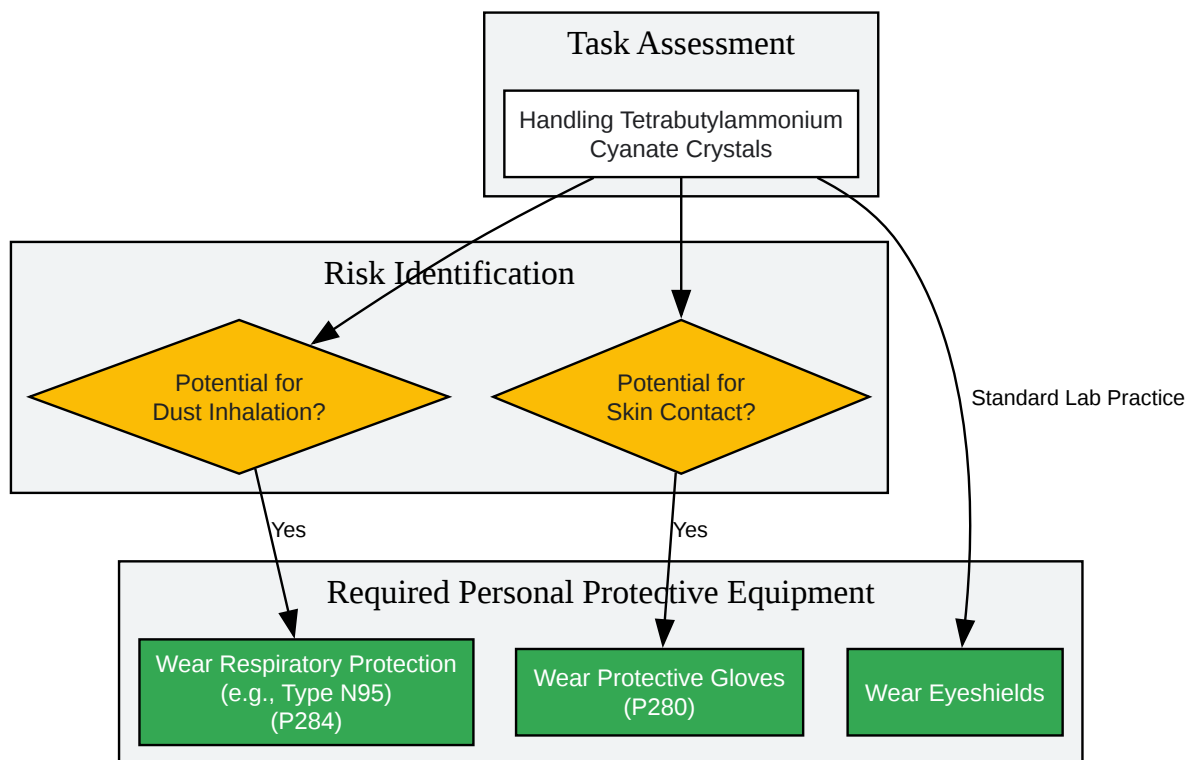
Safety and Handling Workflows

To ensure safe handling and emergency preparedness, the following logical workflows have been developed based on the available safety information.



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Hazard and Emergency Response Workflow



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Personal Protective Equipment (PPE) Selection Logic

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References

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- 2. Tetrabutylammonium cyanate technical 39139-87-2 [sigmaaldrich.com]
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